

In-Depth Technical Guide: 6-Hydroxy Chlorzoxazone-15N,d2

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Compound of Interest

Compound Name: 6-Hydroxy Chlorzoxazone-15N,d2

Cat. No.: B12377332

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6-Hydroxy Chlorzoxazone-15N,d2**, an isotopically labeled metabolite of the muscle relaxant Chlorzoxazone. This document is intended for use by researchers, scientists, and professionals in drug development, offering detailed information on its properties, analytical applications, and metabolic context.

Certificate of Analysis Data Summary

While a specific Certificate of Analysis (CoA) is proprietary to the manufacturer and provided upon purchase, the following table summarizes the typical quantitative data found on a CoA for **6-Hydroxy Chlorzoxazone-15N,d2**, based on information from various suppliers.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Parameter	Specification
Chemical Name	5-chloro-6-hydroxybenzo[d]oxazol-2(3H)-one-4,7-d2-3-15N
CAS Number	1784060-40-7
Molecular Formula	C ₇ H ₂ D ₂ Cl ¹⁵ NO ₃
Molecular Weight	188.57 g/mol
Purity (HPLC)	>95%
Appearance	White to off-white solid
Storage Conditions	Powder: -20°C for 3 years. In solvent: -80°C for 6 months, -20°C for 1 month.
Solubility	Soluble in DMSO (100 mg/mL with ultrasonic and warming)

Mechanism of Action and Metabolism

Chlorzoxazone is a centrally acting muscle relaxant.^{[5][6]} Its precise mechanism is not fully understood but is believed to involve the inhibition of multisynaptic reflex arcs at the spinal cord and subcortical areas of the brain.^{[7][8][9]} This action leads to a reduction in skeletal muscle spasms and associated pain.^{[8][9]} There is evidence to suggest it acts on GABA-A and GABA-B receptors and voltage-gated calcium channels.^[5]

The primary metabolic pathway of Chlorzoxazone involves its hydroxylation to 6-Hydroxy Chlorzoxazone. This reaction is predominantly catalyzed by the cytochrome P450 enzyme CYP2E1, and to a lesser extent, CYP1A2.^{[10][11]} Following its formation, 6-Hydroxy Chlorzoxazone is rapidly conjugated with glucuronic acid to form glucuronides, which are then excreted in the urine.^{[7][12][13]} Due to this metabolic route, Chlorzoxazone is often used as a probe to determine CYP2E1 activity in vivo.^[11] The isotopically labeled **6-Hydroxy Chlorzoxazone-15N,d2** is a critical tool in pharmacokinetic studies, serving as an internal standard for the accurate quantification of the unlabeled metabolite in biological samples.^{[14][15]}

Metabolic Pathway of Chlorzoxazone



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Caption: Metabolic conversion of Chlorzoxazone to its excreted glucuronide form.

Experimental Protocols

The isotopically labeled **6-Hydroxy Chlorzoxazone-15N,d2** is primarily used as an internal standard in quantitative bioanalytical methods, such as High-Performance Liquid Chromatography-Mass Spectrometry (HPLC-MS), to study the pharmacokinetics of Chlorzoxazone.

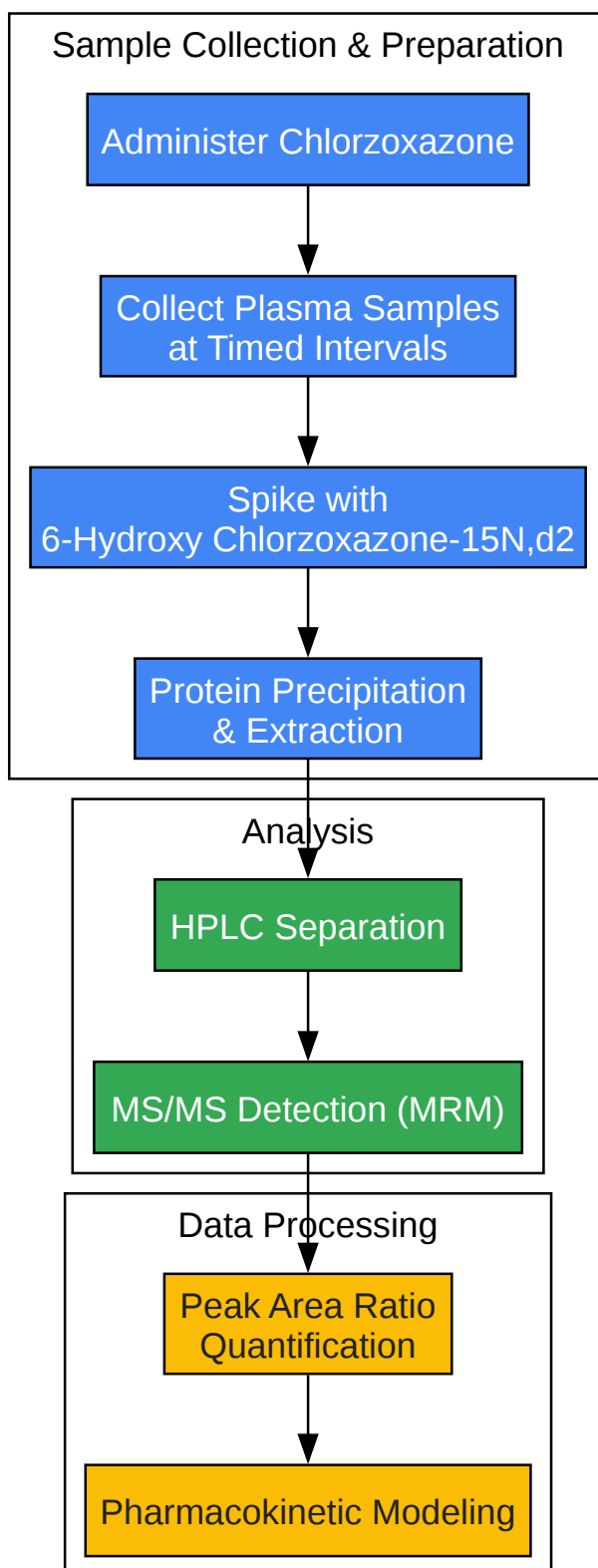
Protocol: Quantification of 6-Hydroxy Chlorzoxazone in Plasma

This protocol outlines a typical procedure for the analysis of 6-Hydroxy Chlorzoxazone in plasma samples.

- Sample Preparation:
 - To 100 μ L of plasma, add 10 μ L of a known concentration of **6-Hydroxy Chlorzoxazone-15N,d2** as an internal standard.
 - Add a protein precipitation agent, such as acetonitrile, and vortex to mix.
 - Centrifuge the sample to pellet the precipitated proteins.
 - Transfer the supernatant to a clean tube.
 - For analysis of the glucuronide conjugate, the sample may be treated with β -glucuronidase/sulphatase prior to extraction.[11]
- HPLC-MS/MS Analysis:

- Inject the prepared sample into an HPLC system.
- Chromatographic Separation:
 - Column: A C18 reverse-phase column is typically used.[16]
 - Mobile Phase: A gradient of acetonitrile and an aqueous solution with a modifier like acetic acid is common.[16]
- Mass Spectrometric Detection:
 - Utilize a tandem mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode.
 - Monitor for the specific precursor-to-product ion transitions for both the native 6-Hydroxy Chlorzoxazone and the labeled internal standard (**6-Hydroxy Chlorzoxazone-15N,d2**).
- Data Analysis:
 - Calculate the peak area ratio of the analyte to the internal standard.
 - Quantify the concentration of 6-Hydroxy Chlorzoxazone in the original plasma sample by comparing this ratio to a standard curve generated with known concentrations of the analyte.

Experimental Workflow for Pharmacokinetic Analysis



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Caption: Workflow for a typical pharmacokinetic study using an internal standard.

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